

Application Notes and Protocols for (4S,7R)-Hexamethylindanopyran in Fragrance Formulation

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Compound of Interest

Compound Name: Hexamethylindanopyran, (4S,7R)-

Cat. No.: B12760529

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These application notes provide a comprehensive overview of the use of (4S,7R)-Hexamethylindanopyran, a key isomer of the synthetic musk ingredient commonly known as Galaxolide, in fragrance formulations. This document details its chemical properties, olfactory profile, and application in various consumer products, along with experimental protocols for its analysis and stability testing.

Introduction

(4S,7R)-Hexamethylindanopyran is a polycyclic musk, widely utilized in the fragrance industry for its clean, sweet, and persistent musky odor with floral and woody undertones.^{[1][2][3]} Its primary function in cosmetic and household products is as a fragrance ingredient.^{[4][5]} The stereochemistry of Hexamethylindanopyran is crucial to its olfactory properties, with the (4S) configuration being primarily responsible for the characteristic musk scent.^[6] Specifically, the (4S,7R) and (4S,7S) isomers are recognized as the most potent, exhibiting remarkably low odor thresholds of 1 ng/L or less.^[1]

Commercially, this ingredient is known by various names including Galaxolide, Abbalide, Pearlide, and HHCB.^{[1][3]} It was first synthesized in 1965 and has since become a staple in fine fragrances, detergents, fabric softeners, and other personal care products.^{[1][2]}

Physicochemical and Olfactory Properties

A summary of the key physicochemical and olfactory properties of Hexamethylindanopyran (Galaxolide) is presented in Table 1.

| Property | Value | Reference |
|-------------------|---|-----------|
| Chemical Name | 1,3,4,6,7,8-Hexahydro-4,6,6,7,8,8-hexamethyl-cyclopenta[g]-2-benzopyran | [1] |
| INCI Name | Hexamethylindanopyran | [1][4] |
| CAS Number | 1222-05-5 (for the isomeric mixture) | [1] |
| Molecular Formula | C ₁₈ H ₂₆ O | [1][5] |
| Molecular Weight | 258.4 g/mol | [1][5] |
| Appearance | Colorless, viscous liquid | [7][8] |
| Odor Profile | Clean, sweet, musky, floral, woody | [1][2][7] |
| Odor Threshold | ≤ 1 ng/L for (4S,7R) and (4S,7S) isomers | [1] |
| Log P | 5.92 | [9][10] |
| Boiling Point | 330 °C (estimated) | [1] |
| Vapor Pressure | 0.000143 mm Hg @ 23°C | [10] |
| Substantivity | > 48 hours on a blotter | [7][10] |

Applications in Fragrance Formulations

(4S,7R)-Hexamethylindanopyran is a versatile fragrance ingredient used across a wide array of products. Its stability and high substantivity make it an excellent fixative, enhancing the longevity of other fragrance notes.[5]

Typical applications and use levels are summarized in Table 2.

| Product Category | Typical Use Level in Fragrance Concentrate | Function |
|--|--|---|
| Fine Fragrances (Eau de Parfum, Eau de Toilette) | Up to 50% | Primary musk note, Fixative |
| Fabric Softeners and Detergents | High concentrations | Provides a long-lasting clean and fresh scent on textiles |
| Soaps and Body Washes | Widely used | Imparts a clean, musky fragrance |
| Shampoos and Conditioners | Commonly used | Adds a pleasant scent to hair care products |
| Deodorants and Antiperspirants | Commonly used | Masks malodor and provides a fresh fragrance |
| Air Fresheners | Widely used | Provides a continuous background fragrance |

(Data sourced from multiple references providing qualitative application information)[1][4][5][7]

Experimental Protocols

The following protocols provide a framework for the analysis and stability testing of (4S,7R)-Hexamethylindanopyran in fragrance formulations.

This protocol outlines the quantitative analysis of Hexamethylindanopyran in a fragrance oil.

4.1.1. Materials and Reagents

- Hexamethylindanopyran analytical standard
- Internal standard (e.g., Tonalide, if not present in the sample)
- Ethanol (analytical grade)

- Sample of fragrance oil
- Volumetric flasks and pipettes
- GC-MS system with a suitable capillary column (e.g., HP-5MS)

4.1.2. Procedure

- Standard Preparation: Prepare a stock solution of Hexamethylindanopyran and the internal standard in ethanol. Create a series of calibration standards by serial dilution.
- Sample Preparation: Accurately weigh a known amount of the fragrance oil and dissolve it in a known volume of ethanol containing the internal standard.
- GC-MS Analysis: Inject the standards and the sample solution into the GC-MS system.
 - GC Conditions (Example):
 - Injector Temperature: 250°C
 - Oven Program: Initial temperature 60°C, hold for 2 min, ramp to 280°C at 10°C/min, hold for 10 min.
 - Carrier Gas: Helium
 - MS Conditions (Example):
 - Ion Source Temperature: 230°C
 - Electron Ionization: 70 eV
 - Scan Range: m/z 40-400
- Data Analysis: Identify the peaks corresponding to Hexamethylindanopyran and the internal standard based on their retention times and mass spectra. Construct a calibration curve and calculate the concentration of Hexamethylindanopyran in the sample.

This protocol is designed to assess the stability of Hexamethylindanopyran in a finished product under accelerated conditions.

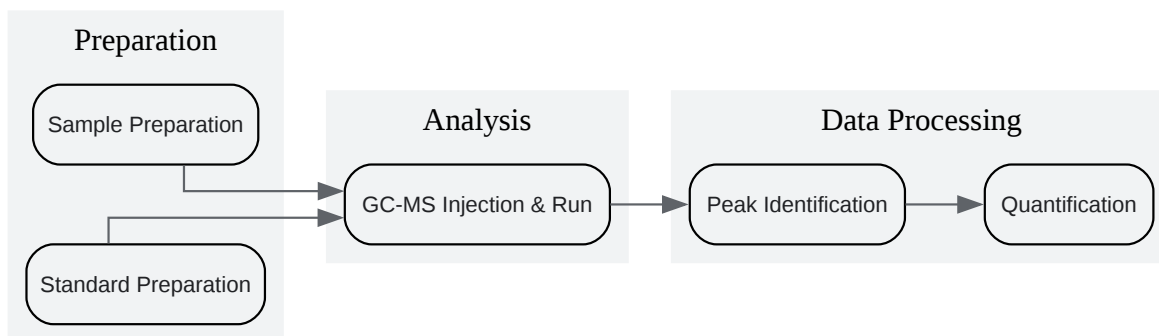
4.2.1. Materials and Reagents

- Finished fragrance product (e.g., lotion, perfume)
- Environmental chamber capable of controlling temperature and light
- GC-MS system
- Extraction solvent (e.g., hexane, dichloromethane)

4.2.2. Procedure

- Initial Analysis: Determine the initial concentration of Hexamethylindanopyran in the product using the GC-MS protocol described above (with an appropriate sample extraction step).
- Accelerated Stability Study:
 - Store samples of the product under different conditions:
 - Elevated temperature (e.g., 40°C)
 - Exposure to UV light
 - Room temperature (control)
- Time-Point Analysis: At specified time intervals (e.g., 1, 2, and 3 months), remove samples from each storage condition and analyze the concentration of Hexamethylindanopyran.
- Data Evaluation: Compare the concentration of Hexamethylindanopyran at each time point to the initial concentration to determine the extent of degradation. Analyze for the appearance of any degradation products. Some studies have shown that certain fragrance ingredients can degrade and form reactive species upon exposure to air and light.[\[11\]](#)

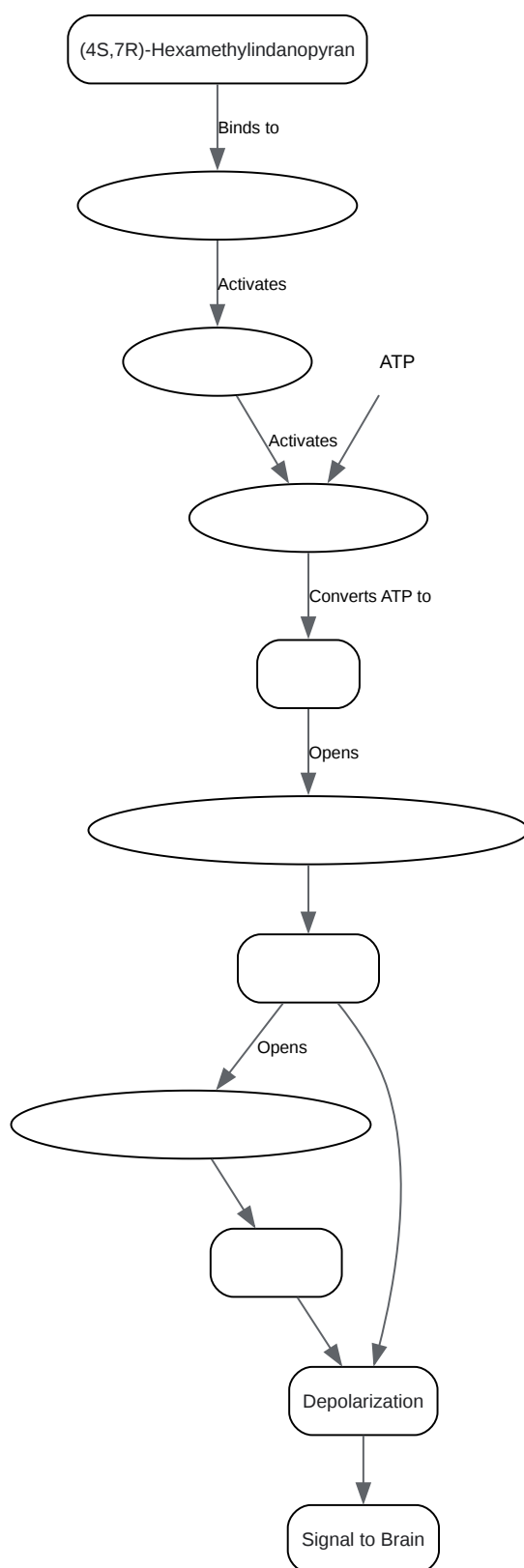
Visualizations



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Caption: Workflow for the quantitative analysis of Hexamethylindanopyran.

The perception of musk odors like (4S,7R)-Hexamethylindanopyran begins with its binding to specific olfactory receptors (ORs) in the nasal epithelium.[6] This interaction initiates a G-protein coupled receptor (GPCR) signaling cascade.



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Caption: Simplified olfactory signal transduction pathway.

Safety and Regulatory Information

Hexamethylindanopyran (as Galaxolide) has been reviewed for safety by various regulatory bodies. The Scientific Committee on Cosmetics and Non-Food Products (SCCNFP) in Europe concluded that it can be safely used as a fragrance ingredient in cosmetic products.[1] While it is widely considered safe for its intended use in consumer products, it is also listed as a potential allergen.[1][8] As with many fragrance ingredients, its use is subject to the standards set by the International Fragrance Association (IFRA).

Conclusion

(4S,7R)-Hexamethylindanopyran is a cornerstone of modern perfumery, valued for its characteristic musk odor, excellent stability, and fixative properties. Understanding its chemical properties and behavior in various formulations is essential for researchers and product developers. The provided protocols offer a starting point for the quality control and stability assessment of fragrance products containing this important ingredient. Further research into its interactions with other fragrance molecules and its specific olfactory receptor binding profiles will continue to be of high interest to the scientific community.

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